

Chemical Identity & Properties of 1-Hexanol

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Compound Focus: 1-Hexanol

CAS No.: 111-27-3

Cat. No.: S1490533

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The table below lists the key identifiers and physical properties of **1-Hexanol** as provided by the CAMEO Chemicals database [1].

Property Type	Property Name	Value / Description
Chemical Identifiers	CAS Number	111-27-3 / 25917-35-5 [1]
	Synonyms	Hexanol, Hexyl alcohol, Amylcarbinol [1]
	Chemical Formula	C ₆ H ₁₄ O [1]
Hazard Classification	NFPA 704 Health	3 (Can cause serious or permanent injury) [1]
	NFPA 704 Flammability	2 (Must be moderately heated to ignite) [1]
	NFPA 704 Instability	0 (Normally stable) [1]
	DOT Hazard Label	Flammable Liquid [1]
Physical Properties	Physical Description	Clear colorless liquid [1]
	Boiling Point	314.8°F at 760 mmHg [1]
	Melting Point	-48.3°F [1]

Property Type	Property Name	Value / Description
	Flash Point	145°F - 149°F [1]
	Specific Gravity	0.85 at 68°F (Less dense than water) [1]
	Vapor Pressure	38.78 mmHg [1]
	Autoignition Temperature	580°F [1]
Flammability Limits	Lower Explosive Limit (LEL)	1.2% (calc.) [1]
	Upper Explosive Limit (UEL)	7.7% (calc.) [1]
Safety Exposure Limits	PAC-1	10 ppm [1]
	PAC-2	110 ppm [1]
	PAC-3	580 ppm [1]

Hazard & Response Protocols

The following information outlines the primary hazards and standardized response recommendations for handling **1-hexanol**.

Hazard Overview

- **Fire Hazard:** **1-Hexanol** is a **highly flammable liquid**. Its vapors can form explosive mixtures with air, travel to an ignition source, and flash back. Vapors are heavier than air and may collect in low-lying or confined areas [1].
- **Health Hazard:** Contact with the liquid can **cause serious eye burns and skin irritation** [1]. Breathing vapors is not expected to cause systemic illness, but this should be verified with a more recent SDS [1].
- **Reactivity Profile:** As an alcohol, it can react with oxidizing agents, strong acids, and bases. It may initiate the polymerization of isocyanates and epoxides. Use caution with cellulose-based absorbents

for spills [1].

Experimental & Emergency Response

The table below lists the recommended response actions for different scenarios.

Scenario	Recommended Action / Protocol
General Spill	Eliminate all ignition sources. Ground equipment. Stop leak if safe to do so. Prevent entry into waterways and confined areas. Absorb with non-combustible material (e.g., dry earth, sand) and collect with non-sparking tools [1].
Large Spill	Isolate area for 50 meters (150 feet) in all directions. Dike far ahead of the spill for later disposal. Consider downwind evacuation for 300 meters (1000 feet) [1].

| **Fire** | **Small Fire**: Use dry chemical, CO₂, water spray, or alcohol-resistant foam. **Large Fire**: Use water spray, fog, or alcohol-resistant foam. Do not use solid water streams. Cool fire-exposed containers with water from a safe distance [1]. | | **Fire Involving Tanks** | Isolate area for 800 meters (1/2 mile). Fight fire from a maximum distance using unmanned master stream devices [1]. | | **First Aid** | In case of contact, immediately flush skin and eyes with plenty of water for at least 15 minutes. Seek medical attention [1]. | | **Personal Protective Equipment (PPE)** | Wear chemical gloves and chemical goggles [1]. |

Visual Guide: 1-Hexanol Emergency Response

Workflow

For a clear overview of the decision-making process during an incident, the following diagram summarizes the key steps.

Decision workflow for 1-hexanol spill and fire response [1].

Important Information Gaps and Next Steps

It is important to note that the source of this information, the CAMEO Chemicals database, is no longer being updated [1]. For research and drug development purposes, you should always consult the most current and comprehensive documents.

- **Consult a Current SDS:** I strongly advise you to obtain a **Safety Data Sheet (SDS)** from a reputable chemical supplier from which you purchase **1-hexanol**. The SDS will be the most up-to-date and legally compliant document for your specific region and laboratory.
- **Verify Health Effects:** The searched document states that breathing vapors is not expected to cause systemic illness [1], but a modern SDS may have more detailed toxicological data, including specific target organ toxicity or repeated exposure effects.
- **Check Local Regulations:** Ensure you are following all local and institutional environmental, health, and safety (EHS) regulations, which may be more stringent than the general guidelines provided here.

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References

1. N-HEXANOL - CAMEO Chemicals - NOAA [cameochemicals.noaa.gov]

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